

ETH 157 (CAS Number: 61595-77-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: ETH 157
CAS No.: 61595-77-5
Cat. No.: B1223098

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ETH 157, also known as Sodium Ionophore II, is a synthetic neutral carrier ionophore with the CAS number 61595-77-5. Its chemical name is N,N'-Dibenzyl-N,N'-diphenyl-1,2-phenylenedioxydiacetamide. This document provides an in-depth technical guide on **ETH 157**, focusing on its application in the construction of sodium-selective microelectrodes for the measurement of extracellular and intracellular sodium ion activity.

Core Technical Data

The primary application of **ETH 157** is as the active component in the ion-selective membrane of potentiometric sensors designed for the accurate measurement of sodium ion concentrations.

Physicochemical Properties

Property	Value	Reference
CAS Number	61595-77-5	
Molecular Formula	C ₃₆ H ₃₂ N ₂ O ₄	
Molecular Weight	556.65 g/mol	
Appearance	Powder	
Solubility	DMSO: 100 mg/mL (requires sonication)	
Storage	Powder: -20°C for up to 3 years; In solvent: -80°C for up to 6 months	

Performance Characteristics of Na⁺-Selective Microelectrodes using ETH 157

The following table summarizes the performance data of sodium-selective microelectrodes constructed with **ETH 157**.

Parameter	Value	Reference
Tip Diameter	~0.7 μm	[1]
Electrical Resistance	3 x 10 ¹⁰ Ω	[1]
90% Response Time	≤ 3 seconds	[1]
Potential Drift	≤ 0.2 mV / 3 hours	[1]
Slope	57.9 mV/decade	

Selectivity Coefficients

The selectivity of an ion-selective electrode is a critical parameter that describes its preference for the primary ion over interfering ions. The selectivity coefficient, $K_{potNa,X}$, is a measure of this preference. The potentiometric selectivity coefficients for a sodium-selective electrode based on **ETH 157** are presented below.

Interfering Ion (X)	logKpotNa,X
H ⁺	-1.4
K ⁺	-0.4
Ca ²⁺	-2.6
Mg ²⁺	-4.0

Experimental Protocols

Preparation of the Sodium-Selective Liquid Membrane Cocktail

This protocol describes the preparation of the ion-selective cocktail used to create the liquid membrane for a sodium-selective electrode.

Materials:

- Sodium Ionophore II (**ETH 157**)
- Potassium tetrakis(p-chlorophenyl)borate (KTPCIPB)
- Bis(2-ethylhexyl) sebacate (DOS) - plasticizer
- Poly(vinyl chloride) (PVC), high molecular weight
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Prepare a stock solution of the individual components in THF.
- In a clean glass vial, combine the components in the following weight percentages:
 - Sodium Ionophore II (**ETH 157**): 1.0 wt%
 - Potassium tetrakis(p-chlorophenyl)borate (KTPCIPB): 0.1 wt%

- Bis(2-ethylhexyl) sebacate (DOS): 65.9 wt%
- Poly(vinyl chloride) (PVC): 33.0 wt%
- Add a sufficient volume of anhydrous THF to dissolve all components completely.
- Mix the solution thoroughly using a vortex mixer until a homogenous cocktail is obtained.
- Store the cocktail in a tightly sealed container at room temperature, protected from light.

Construction of a Sodium-Selective Microelectrode

This protocol outlines the fabrication of a single-barreled sodium-selective microelectrode.

Materials:

- Borosilicate glass capillaries
- Micropipette puller
- Silanizing agent (e.g., N,N-dimethyltrimethylsilylamine)
- Sodium-selective liquid membrane cocktail (prepared as described above)
- Back-filling solution (e.g., 0.1 M NaCl)
- Ag/AgCl wire
- Microforge or beveler (optional)
- Micro-manipulator and recording setup

Procedure:

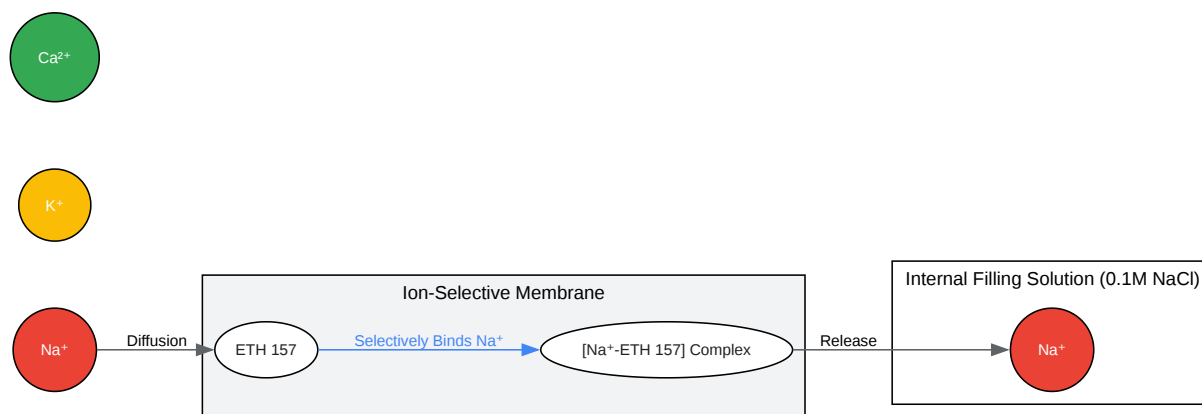
- Pulling the Micropipette: Pull a borosilicate glass capillary using a micropipette puller to create a fine tip with the desired diameter (e.g., $\sim 0.7 \mu\text{m}$).
- Silanization: To make the inner surface of the glass tip hydrophobic, expose it to a silanizing agent. This can be done by vapor deposition in a sealed container for a defined period.

Subsequently, bake the micropipettes in an oven to cure the silane layer.

- **Filling the Tip:** Under a microscope, carefully introduce the sodium-selective liquid membrane cocktail into the tip of the silanized micropipette. The cocktail will be drawn into the tip by capillary action, forming a column of a few hundred micrometers.
- **Back-filling:** Fill the remaining shank of the micropipette with the back-filling solution (0.1 M NaCl), ensuring no air bubbles are trapped between the ion-selective membrane and the filling solution.
- **Inserting the Electrode Wire:** Insert an Ag/AgCl wire into the back-filling solution to serve as the internal reference electrode.
- **Conditioning and Calibration:** Condition the electrode by soaking its tip in a solution of 0.1 M NaCl for several hours. Before use, calibrate the electrode using a series of standard sodium solutions of known concentrations to determine its slope and linear range.

Visualizations

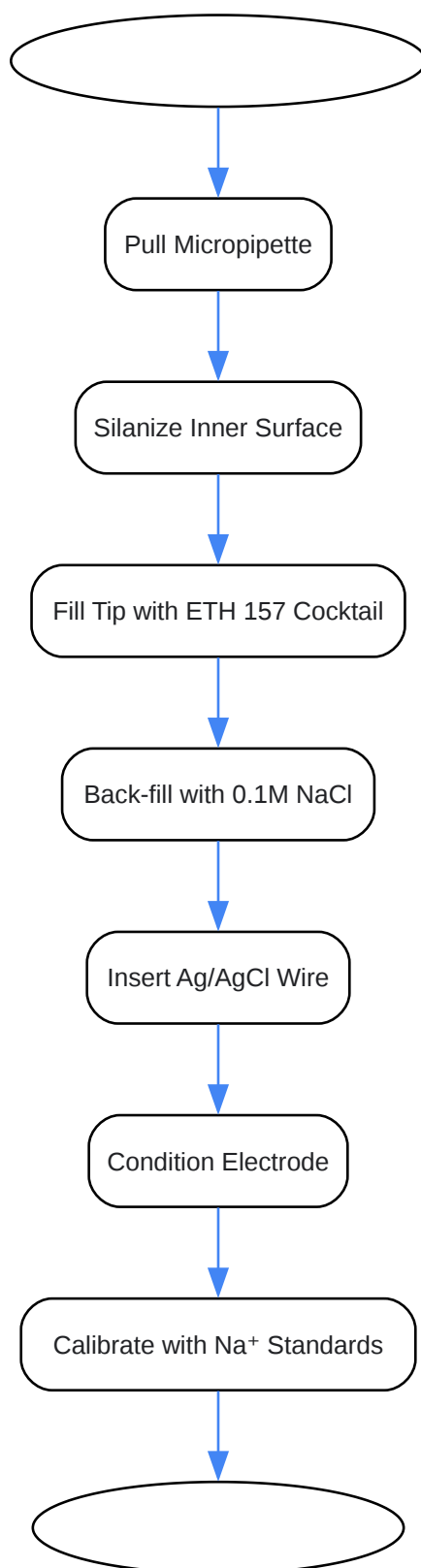
Mechanism of the ETH 157-Based Sodium-Selective Electrode



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Caption: Selective binding of Na⁺ by **ETH 157** within the membrane creates a potential difference.

Experimental Workflow for Microelectrode Construction



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Caption: Step-by-step workflow for fabricating a sodium-selective microelectrode.

Signaling Pathways

Current scientific literature does not indicate a direct role for **ETH 157** in modulating biological signaling pathways. Its primary and well-documented application is as a synthetic ionophore in the fabrication of ion-selective electrodes for the quantitative measurement of sodium ions. As a measurement tool, it is used to study the role of sodium in various physiological processes, which are themselves components of signaling pathways (e.g., action potentials in neurons). However, **ETH 157** itself is not reported to be an active modulator of these pathways. Its function is to facilitate the transport of sodium ions across an artificial membrane within a sensor, not to alter ion fluxes across biological membranes in a physiological context.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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